

# The Environmental Fate and Degradation of Chloropicrin in Soil: A Technical Guide

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## Compound of Interest

Compound Name: Chloropicrin

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An in-depth examination of the chemical and biological breakdown of **chloropicrin** in agricultural soils, prepared for researchers, scientists, and professionals in drug development.

**Chloropicrin** (trichloronitromethane,  $\text{CCl}_3\text{NO}_2$ ) is a broad-spectrum soil fumigant utilized globally to control soil-borne pests, including fungi, nematodes, and some insects, ahead of planting high-value crops.[1] Its efficacy is intrinsically linked to its chemical properties and, critically, its environmental fate and degradation profile in the soil. Understanding the mechanisms governing its breakdown is paramount for assessing its environmental impact, ensuring agricultural sustainability, and minimizing potential risks to non-target organisms and human health. This technical guide synthesizes the current scientific understanding of **chloropicrin**'s behavior in the soil environment, with a focus on its degradation pathways, influencing factors, and the experimental methodologies used for its study.

## Chemical and Physical Properties

**Chloropicrin** is a colorless, volatile liquid with a pungent, tear-gas-like odor.[2] Its relatively high vapor pressure and low water solubility govern its movement and distribution in the soil matrix.[1] Upon injection into the soil, **chloropicrin** rapidly volatilizes and diffuses through the soil air spaces, where it exerts its pesticidal action.[3]

Property	Value	Reference
Molecular Formula	$\text{CCl}_3\text{NO}_2$	[1]
Molecular Weight	164.38 g/mol	[1]
Boiling Point	112 °C	[1]
Water Solubility (25 °C)	2 g/L	[1]
Vapor Pressure (25 °C)	23.2 mmHg	[1]
Henry's Law Constant	0.00251 atm·m <sup>3</sup> /mol	[1]
log Kow	2.09 - 2.38	[2][4]
Soil Adsorption Coefficient (Koc)	5.29 - 93.59 cm <sup>3</sup> /g	[5]

## Degradation of Chloropicrin in Soil

**Chloropicrin** is considered non-persistent in the soil environment, with a half-life typically ranging from hours to a few days.[1][6][7] Its degradation is a multifaceted process involving both biotic and abiotic mechanisms.

### Biotic Degradation

Microbial activity is the primary driver of **chloropicrin** degradation in soil, accounting for an estimated 68% to 92% of its breakdown.[8][9] A diverse range of soil microorganisms, including bacteria and fungi, can metabolize **chloropicrin**. [10][11] Some bacterial genera, such as *Pseudomonas*, *Rhodanobacter*, *Sphingomonas*, and *Bacillus*, have been identified as capable of degrading **chloropicrin**. [10][11][12] The degradation process often involves a series of reductive dehalogenation steps. [12][13]

### Abiotic Degradation

While microbial degradation is dominant, abiotic processes also contribute to the breakdown of **chloropicrin** in soil. These include:

- Hydrolysis: In the absence of sunlight and microorganisms, **chloropicrin** does not readily undergo hydrolysis.[5]
- Photolysis: **Chloropicrin** is susceptible to photolysis in both water and air.[4][5] The photolytic half-life in water is approximately 1.3 to 31.1 hours.[4][14] In the atmosphere, its half-life can be as short as 8 hours.[4] Photodegradation in soil is generally limited to the very near-surface layer due to the limited penetration of sunlight.

## Degradation Pathways

The degradation of **chloropicrin** in soil proceeds through a stepwise reduction of the trichloromethyl group, ultimately leading to the formation of less toxic compounds and mineralization to carbon dioxide.



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Caption: Primary degradation pathway of **chloropicrin** in soil.

In anaerobic aquatic/soil systems, **chloropicrin** is rapidly converted to nitromethane.[5][14] The terminal breakdown product in aerobic soil is carbon dioxide.[5][14] Other identified degradation products include phosgene, nitrosyl chloride, nitrate, and nitrite, particularly from photolytic degradation.[15][16]

## Factors Influencing Degradation

The rate of **chloropicrin** degradation in soil is influenced by a combination of soil properties, environmental conditions, and application practices.

- Soil Temperature: Higher soil temperatures generally accelerate the rate of microbial degradation.[8][9]
- Soil Moisture: The effect of soil moisture on **chloropicrin** degradation appears to be less pronounced compared to temperature.[8][9] However, very dry conditions may limit microbial activity and hydrolysis.[17]

- **Soil Type and Organic Matter:** Soil composition, including texture and organic matter content, can influence **chloropicrin** degradation.[\[18\]](#) Organic matter can affect both microbial populations and the sorption of **chloropicrin**.
- **Microbial Population:** The presence of a robust and adapted microbial community is crucial for the rapid biotic degradation of **chloropicrin**.[\[8\]](#)[\[19\]](#)
- **Application Rate:** The application rate of **chloropicrin** can significantly impact its degradation rate.[\[17\]](#)[\[18\]](#) Higher application rates can lead to a decrease in the degradation rate, potentially due to toxic effects on the microbial community.[\[18\]](#)

## Quantitative Data on Chloropicrin Half-Life in Soil

The half-life of **chloropicrin** in soil is highly variable, reflecting the influence of the factors mentioned above.

Soil Type	Temperature (°C)	Half-life (days)	Reference
Sandy Loam	-	0.3 - 1	<a href="#">[5]</a>
Sandy Loam	-	4.5	<a href="#">[14]</a>
Arlington Sandy Loam	20	1.5	<a href="#">[8]</a>
Carsitas Loamy Sand	20	4.3	<a href="#">[8]</a>
Waukegen Silt Loam	20	0.2	<a href="#">[8]</a>
Not Specified	10	~6	<a href="#">[19]</a>
Aerobic Soil	-	3.7 - 4.5	<a href="#">[4]</a>

Half-life in Sterile vs. Non-Sterile Soil

Soil Type	Non-Sterile Half-life (days)	Sterile Half-life (days)	Reference
Arlington Sandy Loam	1.5	6.3	<a href="#">[8]</a>
Carsitas Loamy Sand	4.3	13.9	<a href="#">[8]</a>

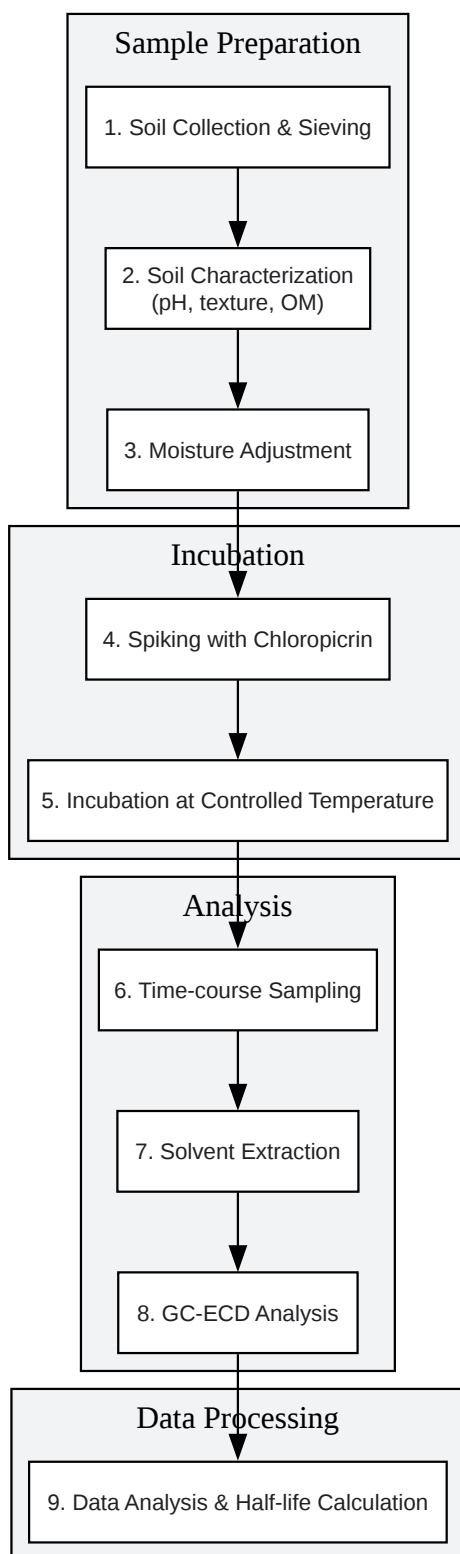
| Waukegen Silt Loam | 0.2 | 2.7 | [\[8\]](#) |

## Experimental Protocols

The study of **chloropicrin** degradation in soil typically involves laboratory microcosm experiments and field dissipation studies.

### Laboratory Microcosm Study Protocol

This protocol outlines a typical laboratory experiment to determine the degradation rate of **chloropicrin** in soil.



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Caption: A typical workflow for a laboratory soil degradation study.

### 1. Soil Collection and Preparation:

- Collect soil samples from the desired location and depth.
- Sieve the soil (e.g., through a 2-mm mesh) to remove large debris and ensure homogeneity.  
[\[17\]](#)
- Characterize the soil for key properties such as pH, texture (sand, silt, clay content), and organic matter content.

### 2. Microcosm Setup:

- Weigh a specific amount of soil (e.g., 10-50 g) into individual glass vials or flasks.[\[17\]](#)
- Adjust the soil moisture to a predetermined level (e.g., 50-75% of field capacity).
- To differentiate between biotic and abiotic degradation, a parallel set of microcosms can be sterilized by autoclaving.[\[8\]](#)

### 3. **Chloropicrin** Application:

- Prepare a stock solution of **chloropicrin** in a suitable solvent (e.g., methanol).
- Spike the soil samples with the **chloropicrin** solution to achieve the desired concentration. The amount of solvent should be minimal to avoid altering soil conditions.

### 4. Incubation:

- Seal the microcosms to prevent volatilization losses.
- Incubate the samples in the dark at a constant temperature.

### 5. Sampling and Analysis:

- At specified time intervals, sacrifice replicate microcosms for analysis.
- Extract the **chloropicrin** from the soil using an appropriate organic solvent (e.g., ethyl acetate).

- Analyze the concentration of **chloropicrin** in the extracts using gas chromatography with an electron capture detector (GC-ECD).[9]

#### 6. Data Analysis:

- Plot the concentration of **chloropicrin** versus time.
- Calculate the degradation rate and half-life, typically assuming first-order kinetics.

## Field Dissipation Study Protocol

Field studies are essential for understanding **chloropicrin**'s fate under real-world agricultural conditions.

#### 1. Site Selection and Plot Establishment:

- Select a representative field site.
- Establish experimental plots of a defined size.

#### 2. Fumigant Application:

- Apply **chloropicrin** using standard agricultural equipment (e.g., shank injection) at a known rate.[4]
- In many studies, the soil surface is covered with a tarp (e.g., polyethylene film) immediately after application to reduce emissions, mimicking common agricultural practices.[4][8]

#### 3. Soil Sampling:

- Collect soil cores from multiple locations and depths within each plot at various time points after application.

#### 4. Sample Handling and Analysis:

- Store and transport soil samples under conditions that minimize further degradation (e.g., on ice).



- Extract and analyze the soil samples for **chloropicrin** concentration as described in the laboratory protocol.

#### 5. Air Sampling (Optional):

- To assess volatilization, air samples can be collected at different heights above the treated field using various air sampling techniques.[20][21]

#### 6. Data Analysis:

- Determine the dissipation of **chloropicrin** in the soil over time and calculate the field dissipation half-life.

## Conclusion

The environmental fate of **chloropicrin** in soil is characterized by rapid degradation, primarily driven by microbial activity. The rate of this degradation is influenced by a complex interplay of soil properties, environmental conditions, and agricultural practices. A thorough understanding of these processes is critical for the responsible and sustainable use of **chloropicrin** in agriculture. The experimental protocols outlined in this guide provide a framework for the continued investigation and monitoring of **chloropicrin**'s behavior in the soil environment. The continued development of management practices that enhance degradation and minimize off-site movement will further ensure the safe and effective use of this important soil fumigant.

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